

Investigating Store-Operated Calcium Entry with (-)-Xestospongine C: Application Notes and Protocols

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Compound of Interest

Compound Name: (-)-xestospongine C

Cat. No.: B10771562

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Introduction

Store-Operated Calcium Entry (SOCE) is a crucial and ubiquitous Ca^{2+} signaling pathway in a multitude of cell types. It plays a fundamental role in maintaining intracellular Ca^{2+} homeostasis and regulating a wide array of cellular functions, including gene expression, proliferation, and apoptosis. The process is initiated by the depletion of Ca^{2+} from the endoplasmic reticulum (ER), which is sensed by the stromal interaction molecule (STIM) proteins. Upon sensing low ER Ca^{2+} levels, STIM proteins translocate and cluster at ER-plasma membrane junctions, where they directly interact with and activate Orai channels, the pore-forming subunits of the Ca^{2+} release-activated Ca^{2+} (CRAC) channel, leading to a sustained influx of extracellular Ca^{2+} .

(-)-Xestospongine C, a macrocyclic bis-1-oxaquinolizidine isolated from the marine sponge *Xestospongia* sp., has been widely utilized as a pharmacological tool to investigate Ca^{2+} signaling pathways. It is most notably described as a potent, cell-permeable inhibitor of the inositol 1,4,5-trisphosphate receptor (IP_3R), a key channel responsible for Ca^{2+} release from

the ER.[1] By blocking the IP₃R, **(-)-xestospongine C** can be used to dissect the contribution of IP₃-mediated Ca²⁺ release from other mechanisms that lead to ER store depletion and subsequent SOCE activation. However, it is important to note that several studies have also reported its inhibitory effects on the sarco/endoplasmic reticulum Ca²⁺-ATPase (SERCA) pump, which could independently lead to ER Ca²⁺ store depletion.[2][3] This dual activity necessitates careful experimental design and interpretation of results.

These application notes provide a comprehensive guide for utilizing **(-)-xestospongine C** to investigate SOCE, including detailed experimental protocols and a summary of its reported activities.

Quantitative Data

The following table summarizes the reported inhibitory concentrations of **(-)-xestospongine C** against its primary target, the IP₃ receptor, and its notable off-target, the SERCA pump. This data is essential for designing experiments with appropriate concentrations to achieve desired effects while minimizing confounding off-target activities.

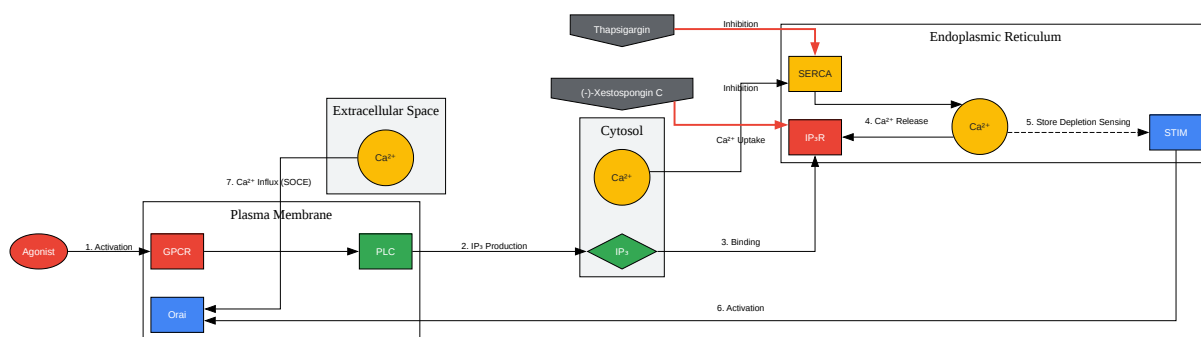
Target	Action	Reported IC ₅₀	Cell System/Assay Conditions	Reference
Inositol 1,4,5-Trisphosphate Receptor (IP ₃ R)	Inhibition of IP ₃ -induced Ca ²⁺ release	~358 nM	Cerebellar microsomes	[1]
Inositol 1,4,5-Trisphosphate Receptor (IP ₃ R)	Inhibition of IP ₃ -induced Ca ²⁺ release	~350 nM	Not specified	[4]
Sarco/endoplasmic reticulum Ca ²⁺ -ATPase (SERCA)	Inhibition of Ca ²⁺ ATPase pump	Potent inhibitor (IC ₅₀ not specified)	Frog neuromuscular junction	[2]
Sarco/endoplasmic reticulum Ca ²⁺ -ATPase (SERCA)	Inhibition of Ca ²⁺ ATPase pump	Potent inhibitor (IC ₅₀ not specified)	Cultured dorsal root ganglia neurones	[3]
Voltage-gated Ca ²⁺ channels	Inhibition	IC ₅₀ = 0.63 μM	Guinea-pig ileum smooth muscle	
Voltage-gated K ⁺ channels	Inhibition	IC ₅₀ = 0.13 μM	Guinea-pig ileum smooth muscle	

Note: The selectivity of **(-)-xestospongine C** for IP₃R over SERCA can be cell-type and context-dependent. Researchers should empirically determine the optimal concentration for their specific experimental system.

Signaling Pathways and Experimental Workflow

Store-Operated Calcium Entry (SOCE) Signaling Pathway

The following diagram illustrates the canonical SOCE signaling cascade and the points of intervention by pharmacological agents like thapsigargin and **(-)-xestospongine C**.

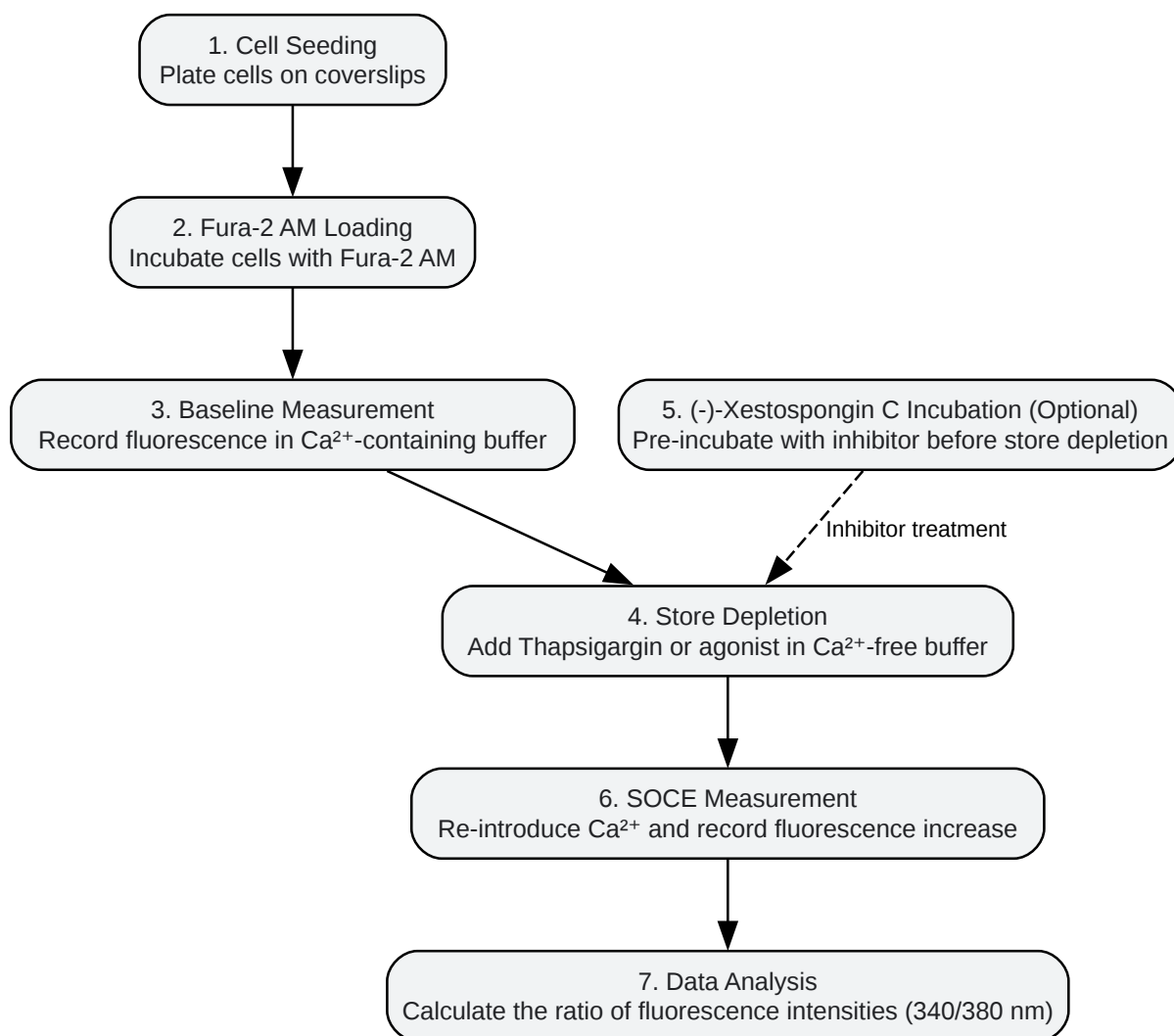


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Caption: SOCE pathway and inhibitor action.

Experimental Workflow for Measuring SOCE

This diagram outlines a typical experimental workflow for measuring SOCE using a calcium imaging assay with Fura-2 AM.



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Caption: Calcium imaging workflow for SOCE.

Experimental Protocols

Protocol 1: Measurement of SOCE using Calcium Imaging with Fura-2 AM

This protocol describes the measurement of SOCE in adherent cells using the ratiometric calcium indicator Fura-2 AM.

Materials:

- Adherent cells of interest (e.g., HEK293, HeLa)
- Glass-bottom dishes or coverslips
- Fura-2 AM (acetoxymethyl ester)
- Pluronic F-127
- HEPES-buffered saline (HBS): 10 mM HEPES, 140 mM NaCl, 5 mM KCl, 1 mM MgCl₂, 10 mM glucose, pH 7.4
- Ca²⁺-free HBS: HBS without CaCl₂ and supplemented with 1 mM EGTA
- HBS with 2 mM CaCl₂
- **(-)-Xestospongin C** stock solution (e.g., 10 mM in DMSO)
- Thapsigargin stock solution (e.g., 1 mM in DMSO)
- Fluorescence microscope equipped for ratiometric imaging (340/380 nm excitation, ~510 nm emission)

Procedure:

- Cell Preparation:
 - Seed cells onto glass-bottom dishes or coverslips 24-48 hours prior to the experiment to achieve 70-80% confluency.
- Fura-2 AM Loading:
 - Prepare a loading solution of 2-5 μM Fura-2 AM and 0.02% Pluronic F-127 in HBS with 2 mM CaCl₂.
 - Wash the cells once with HBS with 2 mM CaCl₂.
 - Incubate the cells with the Fura-2 AM loading solution for 30-60 minutes at 37°C in the dark.

- Wash the cells twice with HBS with 2 mM CaCl_2 to remove excess dye and allow for de-esterification for at least 15 minutes.
- Baseline Fluorescence Measurement:
 - Mount the dish/coverlip onto the microscope stage.
 - Perfuse the cells with HBS with 2 mM CaCl_2 .
 - Record the baseline fluorescence by alternating excitation at 340 nm and 380 nm and measuring the emission at ~510 nm.
- Investigation with **(-)-Xestospongine C**:
 - To investigate the effect of **(-)-xestospongine C** on agonist-induced SOCE, pre-incubate the cells with the desired concentration of **(-)-xestospongine C** (e.g., 1-10 μM) in HBS with 2 mM CaCl_2 for 15-30 minutes.
 - Switch to Ca^{2+} -free HBS containing the same concentration of **(-)-xestospongine C**.
 - Stimulate the cells with an IP_3 -generating agonist (e.g., carbachol, ATP) to induce Ca^{2+} release from the ER.
- Induction of Store Depletion:
 - To induce store depletion directly, switch the perfusion to Ca^{2+} -free HBS.
 - Add thapsigargin (e.g., 1-2 μM) to the Ca^{2+} -free HBS to irreversibly inhibit SERCA pumps and deplete ER Ca^{2+} stores. A transient increase in cytosolic Ca^{2+} will be observed due to the leak from the ER.
- Measurement of SOCE:
 - Once the cytosolic Ca^{2+} level has returned to baseline in the Ca^{2+} -free HBS, rapidly switch the perfusion to HBS with 2 mM CaCl_2 (containing thapsigargin or the agonist and/or **(-)-xestospongine C** as required).
 - Record the subsequent increase in the Fura-2 ratio, which represents SOCE.

- Data Analysis:
 - The ratio of the fluorescence intensities at 340 nm and 380 nm (F340/F380) is proportional to the intracellular Ca^{2+} concentration.
 - Quantify SOCE by measuring the peak increase in the F340/F380 ratio upon re-addition of extracellular Ca^{2+} or by calculating the area under the curve.

Protocol 2: Measurement of CRAC Current using Whole-Cell Patch-Clamp Electrophysiology

This protocol provides a method to directly measure the activity of CRAC channels (I_{crac}) using the whole-cell patch-clamp technique.

Materials:

- Suspension cells (e.g., Jurkat T cells, RBL cells)
- Patch-clamp rig with amplifier, digitizer, and data acquisition software
- Borosilicate glass capillaries for pipette pulling
- External solution (in mM): 140 NaCl, 4.5 KCl, 2 CaCl_2 , 1 MgCl_2 , 10 HEPES, 10 Glucose, pH 7.4 with NaOH.
- Internal (pipette) solution (in mM): 135 Cs-glutamate, 8 MgCl_2 , 10 BAPTA, 10 HEPES, pH 7.2 with CsOH.
- **(-)-Xestospongine C**
- IP_3 or Thapsigargin

Procedure:

- Cell Preparation:
 - Use cells in suspension at a suitable density.

- Pipette Preparation:
 - Pull borosilicate glass capillaries to a resistance of 3-6 M Ω when filled with the internal solution.
- Establishing Whole-Cell Configuration:
 - Obtain a gigaohm seal (>1 G Ω) on a cell.
 - Rupture the membrane to achieve the whole-cell configuration.
 - Hold the cell at a potential of 0 mV.
- Inducing and Measuring I_{crac}:
 - To induce I_{crac}, either include IP₃ (e.g., 20 μ M) in the internal solution to deplete stores via the IP₃R, or perfuse the cell with an external solution containing a SERCA inhibitor like thapsigargin (e.g., 1 μ M). The current will develop over several minutes as the stores deplete.
 - Apply voltage ramps (e.g., -100 to +100 mV over 100 ms) or hyperpolarizing voltage steps (e.g., to -80 or -100 mV) to measure the inwardly rectifying I_{crac}.
- Application of **(-)-Xestospongine C**:
 - Once a stable I_{crac} is established, perfuse the cell with the external solution containing the desired concentration of **(-)-xestospongine C** (e.g., 1-10 μ M).
 - Record the change in current amplitude over time to determine the inhibitory effect.
- Data Analysis:
 - Measure the inward current amplitude at a negative potential (e.g., -100 mV).
 - Plot the current amplitude over time to visualize the baseline I_{crac} and the effect of **(-)-xestospongine C**.

- Construct current-voltage (I-V) relationships before and after inhibitor application to characterize the properties of the blocked current.

Concluding Remarks

(-)-Xestospongin C is a valuable pharmacological agent for the study of store-operated calcium entry. Its ability to inhibit the IP₃ receptor allows for the investigation of the role of IP₃-mediated signaling in the activation of SOCE. However, researchers must be mindful of its off-target effects, particularly on SERCA pumps, and design experiments accordingly. The protocols provided here offer a robust framework for utilizing **(-)-xestospongin C** to elucidate the intricate mechanisms of SOCE in various cellular contexts. Careful execution of these experiments and thorough data analysis will contribute to a deeper understanding of this fundamental cellular signaling pathway.

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